

A Technical Guide to the Physical Characteristics of 1-Dodecanol-d25

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Compound of Interest

Compound Name: **1-Dodecanol-d25**

Cat. No.: **B108426**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **1-Dodecanol-d25**, a deuterated form of 1-Dodecanol. The inclusion of quantitative data, detailed experimental methodologies, and a workflow diagram is intended to support research and development activities where this compound is utilized, particularly in applications leveraging isotopic labeling.

Core Physical and Chemical Properties

1-Dodecanol-d25, also known as deuterated lauryl alcohol, is a saturated fatty alcohol in which the hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a valuable tool in various analytical techniques, especially as an internal standard in mass spectrometry-based quantification.^{[1][2]} Its physical properties are nearly identical to its non-deuterated counterpart, which is crucial for its function as an ideal internal standard, as it co-elutes with the analyte of interest and exhibits similar ionization behavior.^{[1][3]}

The key physical and chemical data for **1-Dodecanol-d25** are summarized in the table below.

Property	Value	Reference
Chemical Formula	$CD_3(CD_2)_{11}OH$	[4]
Molecular Weight	211.49 g/mol	[4][5]
CAS Number	160776-83-0	[4][5]
Appearance	Solid	[4]
Melting Point	22-26 °C	[4]
Boiling Point	260-262 °C	[4]
Density	0.931 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.437	[4]
Flash Point	113 °C (closed cup)	[4]
Isotopic Purity	98 atom % D	[4]
Solubility	Insoluble in water; Soluble in alcohol and ether. Soluble in DMSO (≥ 100 mg/mL).	[3][6][7]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties listed above. These protocols are general and may be adapted based on specific laboratory equipment and conditions.

The melting point of a solid organic compound is a key indicator of its purity.[4] A pure substance typically melts over a narrow range of 1-2°C.[5]

Methodology:

- Sample Preparation: A small amount of finely powdered **1-Dodecanol-d25** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[8][9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[5][8] This assembly is then placed in a heating apparatus,

such as a Thiele tube containing mineral oil or an automated melting point apparatus.[4][5]

- Heating and Observation: The sample is heated slowly and uniformly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[5]
- Data Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting point is reported as the range T1-T2.[9]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10][11]

Methodology:

- Sample Preparation: A small volume (a few milliliters) of liquid **1-Dodecanol-d25** (melted if solid at room temperature) is placed in a small test tube.[11] A boiling chip can be added to ensure smooth boiling.
- Apparatus Setup: A thermometer is positioned in the test tube with the bulb just above the liquid surface to measure the vapor temperature.[11] The apparatus is gently heated.
- Heating and Observation: The liquid is heated until it boils and its vapor begins to condense on the thermometer bulb.[11][12] The temperature will stabilize at the boiling point.
- Data Recording: The constant temperature observed during the condensation of the vapor is recorded as the boiling point. The atmospheric pressure should also be noted as boiling points are pressure-dependent.[10][11]

Density is the mass per unit volume of a substance.[13][14]

Methodology:

- Mass Measurement: The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.[15]
- Volume Measurement: A known volume of liquid **1-Dodecanol-d25** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[15]

- Mass of Liquid: The total mass of the graduated cylinder and the liquid is measured. The mass of the liquid is determined by subtracting the mass of the empty cylinder.[14]
- Calculation: The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).[16] The temperature at which the measurement is made should be recorded as density is temperature-dependent.[15]

The refractive index is a dimensionless number that describes how fast light travels through a material.[6] It is a characteristic property that can be used for identification and purity assessment.[6]

Methodology:

- Instrument Preparation: The prisms of an Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.[7][17]
- Sample Application: A few drops of liquid **1-Dodecanol-d25** are placed on the surface of the lower prism.[17][18]
- Measurement: The prisms are closed, and light is passed through the sample. The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.[7][18] Any color fringing is removed using the dispersion correction wheel.
- Data Recording: The refractive index value is read from the instrument's scale. The temperature is also recorded, as the refractive index is temperature-dependent.[17]

Application Workflow: Use as an Internal Standard

Deuterated compounds like **1-Dodecanol-d25** are considered the "gold standard" for internal standards in quantitative mass spectrometry.[3] They are added to a sample in a known quantity to correct for variations during the analytical process.[1] The following diagram illustrates a typical workflow for using a deuterated internal standard in a quantitative LC-MS (Liquid Chromatography-Mass Spectrometry) analysis.

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